

Application Note: Accelerated Solvent Extraction of Organophosphorus Esters from Polymers

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Compound of Interest

Compound Name: *Isopropylphenyl diphenyl phosphate*
CAS No.: 28108-99-8
Cat. No.: B1582231

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Introduction: The Challenge of Extracting OPEs from Polymeric Matrices

Organophosphorus esters (OPEs) are a diverse class of chemical compounds extensively utilized as flame retardants and plasticizers in a wide array of consumer and industrial products.[1][2][3] Their role is to enhance the safety and performance of polymers such as polypropylene (PP), polyethylene (PE), and polyvinyl chloride (PVC). However, OPEs are not chemically bound to the polymer backbone and can migrate into the environment, posing potential health risks. Consequently, the accurate quantification of these additives is crucial for quality control, regulatory compliance, and environmental safety assessments.[4][5]

Traditional extraction methods like Soxhlet are effective but suffer from significant drawbacks, including long extraction times (hours to days) and high consumption of organic solvents.[6] Accelerated Solvent Extraction (ASE®), also known as Pressurized Fluid Extraction (PFE), offers a compelling alternative. ASE utilizes organic solvents at elevated temperatures and pressures to dramatically reduce extraction times to minutes while simultaneously decreasing solvent usage.[6][7][8] This technique is recognized by the U.S. Environmental Protection

Agency as Method 3545A for extracting a range of organic compounds, including organophosphorus pesticides, from solid matrices.[9][10][11][12] This application note provides a detailed protocol and the underlying scientific principles for the efficient extraction of OPEs from various polymer samples using ASE.

The Principle of Accelerated Solvent Extraction

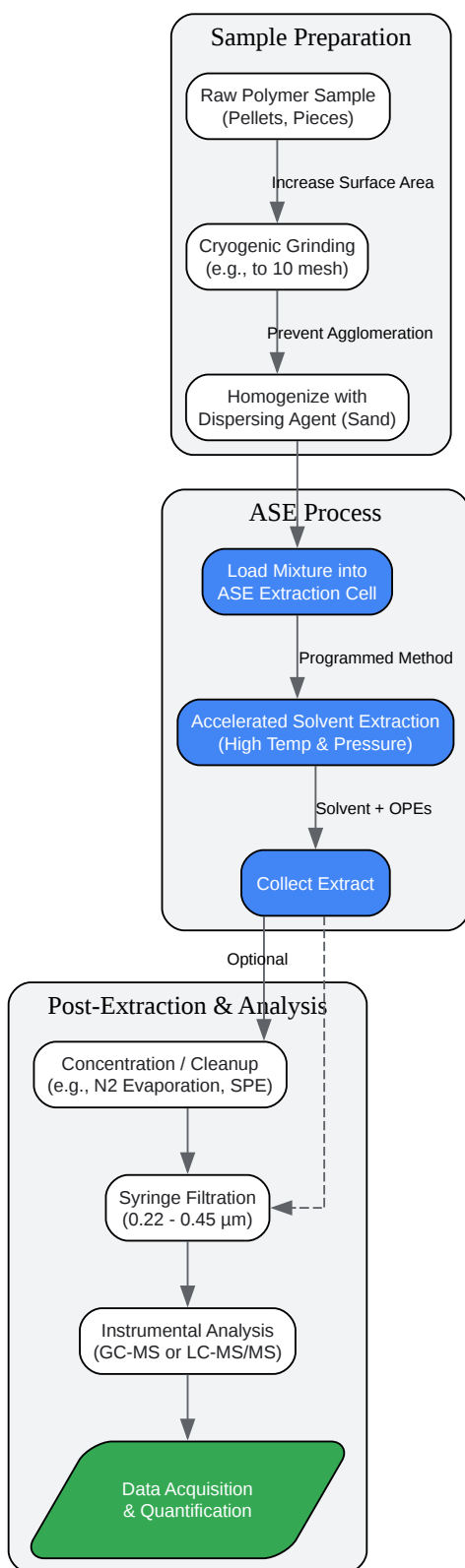
ASE leverages the power of temperature and pressure to enhance extraction kinetics.[8][13] By operating at temperatures above the solvent's atmospheric boiling point, the extraction process is expedited through several synergistic effects:

- **Enhanced Solubility & Diffusion:** Higher temperatures increase the solubility of the target OPEs in the solvent and accelerate their diffusion rate from the polymer matrix.[6]
- **Reduced Solvent Viscosity:** The viscosity and surface tension of the solvent decrease at elevated temperatures, allowing for more effective penetration into the polymer structure.[6]
- **Disruption of Matrix Interactions:** Increased thermal energy helps to overcome analyte-matrix interactions (e.g., van der Waals forces, hydrogen bonding), facilitating the release of OPEs. [8]

Pressure (typically 1500-2000 psi) is applied to the extraction cell to maintain the solvent in its liquid state, preventing it from boiling and ensuring efficient and safe operation.[6][9][10] This combination of high temperature and pressure results in extractions that are equivalent to or better than traditional methods but are completed in a fraction of the time.[6][7]

Experimental Workflow for ASE of OPEs from Polymers

The entire process, from sample receipt to final analysis, follows a systematic workflow designed to ensure accuracy and reproducibility.



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Caption: Workflow for OPE extraction from polymers using ASE.

Detailed Protocol: ASE of OPEs from Polypropylene

This protocol provides a validated starting point for extracting OPEs from a common polymer matrix. Method optimization is recommended for different polymer types or specific OPEs.

4.1. Equipment and Reagents

- Equipment:
 - Accelerated Solvent Extractor (e.g., Thermo Scientific™ Dionex™ ASE™ 350)[14][15]
 - Extraction cells (10 mL or appropriately sized)
 - Cryogenic grinder (e.g., Spex CertiPrep Freezer/Mill)[7]
 - Analytical balance
 - Nitrogen evaporator
 - Vortex mixer
 - Syringe filters (0.22 µm, Nylon or PTFE)[4][7]
- Reagents:
 - Extraction Solvent: Acetonitrile or a mixture of n-hexane/acetone (1:1, v/v).[16][17]
 - Dispersing Agent: Ottawa sand or diatomaceous earth, purified by heating at 450°C for 4 hours.[7][15][17]
 - OPE analytical standards and internal standards.
 - High-purity nitrogen gas.

4.2. Sample Preparation: The Key to Success The physical preparation of the polymer sample is arguably the most critical step for achieving efficient and reproducible extractions. The goal is to maximize the surface area available for solvent contact.

- Grinding: Freeze the polymer sample (approx. 2-5 g) in liquid nitrogen and grind it to a fine powder (e.g., 10 mesh) using a cryogenic grinder.[7] This prevents the polymer from melting due to frictional heat and produces a uniform particle size.
- Homogenization: Weigh approximately 0.5 g of the ground polymer powder into a glass vial. [7][15] Add an equal or greater amount of purified Ottawa sand or diatomaceous earth.[7][14]
- Mixing: Thoroughly mix the sample and sand on a vortex mixer until a uniform, free-flowing mixture is obtained. This dispersion prevents the polymer particles from clumping together when heated during extraction.[7]

4.3. ASE Extraction Procedure

- Cell Assembly: Place a cellulose or glass fiber filter at the bottom outlet of the extraction cell. [14]
- Cell Loading: Quantitatively transfer the polymer/sand mixture into the extraction cell. Add extra sand to fill any remaining volume.[14]
- System Setup: Place the sealed cell into the ASE system carousel. Place a collection vial in the corresponding position in the collection tray.
- Method Programming: Enter the optimized extraction parameters into the system software. A validated starting point is provided in Table 1.
- Extraction: Begin the automated extraction sequence. The system will pressurize the cell, heat it to the setpoint, perform the static and dynamic extraction steps, and collect the final extract.

Table 1: Recommended Starting Parameters for ASE of OPEs from Polymers

Parameter	Setting	Rationale & Causality
Solvent	Acetonitrile	Good solvent for a broad range of OPEs; optimization with hexane/acetone or ethyl acetate may be needed.[16][18][19]
Temperature	80 - 100°C	Balances efficient extraction with the need to stay below the polymer's melting point to prevent system plugging.[16][17][19]
Pressure	1500 psi	Standard pressure to maintain the solvent in a liquid state well above its atmospheric boiling point.[15]
Static Time	5 minutes	Allows time for the solvent to penetrate the sample matrix and for analytes to diffuse into the solvent.[7][16]
Static Cycles	2-3 cycles	Multiple cycles with fresh solvent ensure a high concentration gradient is maintained, which is critical for diffusion-limited extractions from polymers.[7][15][16]
Flush Volume	60% of cell volume	Rinses the sample and tubing to ensure complete collection of the extracted analytes.
Purge Time	90 seconds	Uses high-purity nitrogen to push all remaining solvent from the cell into the collection vial.

4.4. Post-Extraction Cleanup and Concentration

- **Concentration:** Transfer the collected extract to a concentration tube. Gently evaporate the solvent to a final volume of approximately 1 mL under a stream of nitrogen.[14][15]
- **Solvent Exchange (if needed):** If the final analysis is by GC-MS and the extraction solvent is not ideal (e.g., acetonitrile), exchange it for a more suitable solvent like hexane or toluene during the final concentration step.
- **Filtration:** Filter the final 1 mL extract through a 0.22 µm syringe filter directly into an autosampler vial for analysis.[4][15] This removes any fine particulates that could interfere with the analytical instrumentation.

Method Validation and Trustworthiness

To ensure the protocol is a self-validating system, the following quality control measures are essential:

- **Method Blank:** A procedural blank, consisting of only the dispersing agent, should be run with each batch of samples to monitor for background contamination from solvents or the extraction system.[2]
- **Recovery Analysis:** Spike a known mass of OPE-free ground polymer with a standard solution containing the target OPEs. Process the spiked sample through the entire protocol and calculate the percent recovery. Recoveries between 70% and 120% are generally considered acceptable.[16][20]
- **Method of Standard Additions:** For complex matrices, the method of standard additions can be used to accurately quantify OPEs by accounting for matrix effects.
- **Re-extraction Validation:** To confirm the extraction efficiency, re-extract a previously analyzed sample using the same method. The re-extract should contain negligible levels of the target analytes, confirming the initial extraction was exhaustive.[7]

Subsequent Analysis

The final extracts are typically analyzed using chromatographic techniques coupled with mass spectrometry, which provide the necessary selectivity and sensitivity for complex samples.

- Gas Chromatography-Mass Spectrometry (GC-MS): Suitable for thermally stable and volatile OPEs.[21][22]
- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): The preferred method for a wider range of OPEs, including less volatile and thermally labile compounds, offering high sensitivity and specificity.[16][23][24]

Conclusion

Accelerated Solvent Extraction is a robust, automated, and efficient technique for the determination of organophosphorus esters in polymer matrices. By optimizing key parameters such as solvent choice, temperature, and static cycles, researchers can achieve high-recovery extractions in under 20 minutes per sample, using significantly less solvent than traditional methods. The protocol detailed here provides a strong foundation for developing and validating methods for OPE analysis, ensuring data of the highest quality and integrity for research, development, and regulatory purposes.

References

- Accelerated Solvent Extraction of Additives from Polymer M
- Method 3545A: Pressurized Fluid Extraction (PFE). U.S. Environmental Protection Agency.
- EPA Method 3545A (SW-846): Pressurized Fluid Extraction (PFE). U.S. Environmental Protection Agency.
- Identification of Polymer Additives Extracted from Single-use Bioreactor Bags. Thermo Fisher Scientific.
- Analysis and Occurrence of Organophosphate Esters in Meats and Fish Consumed in the United St
- Analysis and occurrence of organophosphate esters in meats and fish consumed in the USA.
- Method 3545A (SW-846): Pressurized Fluid Extraction (PFE). Homeland Security Research, U.S. EPA.
- Extraction of Additives
- Comparison of Bacterial Extracellular Polymer Extraction Methods. PMC, NIH.
- Method 3545A (SW-846): Pressurized Fluid Extraction (PFE). U.S. EPA.
- Approaches for Extracting and Determining Additives, Contaminants, and Low-Molecular-Weight By-Products in Synthetic Polymers.
- Determination of Organophosphorus Esters in Fall Protection Equipment by Accelerated Solvent Extraction and Sol. Semantic Scholar.

- Accelerated Solvent Extraction & Ultra-High Performance Liquid Chromatography Coupled with High-Resolution Mass Spectrometry.
- Fast and Environment-Friendly GC-MS Method for Eleven Organophosphorus Flame Retardants in Indoor Air, Dust, and Skin Wipes. PubMed Central.
- Development and validation of the LC-MS/MS method based on self-made purification column for simultaneous determination of novel organophosphate esters in rice-based products. PMC, NIH.
- EPA Method 3545A Instrument
- Determination of 15 Organophosphate Ester Flame Retardants in Soils and Sediments by Gas Chromatography-Mass Spectrometry with Acceler
- Accelerated Solvent Extraction for Additives in Polymer M
- Determination of Organophosphorus Esters in Fall Protection Equipment by Accelerated Solvent Extraction and Sol. Semantic Scholar.
- Accelerated Solvent Extraction. Environmental Technical Resource Guide.
- A simple solvent selection method for accelerated solvent extraction of additives
- Accelerated solvent extraction of the antioxidant Irganox 1076 in linear low density polyethylene (LLDPE) granules before.
- Determination of Organophosphorus Esters in Fall Protection Equipment by Accelerated Solvent Extraction and Solid-Phase Extraction Coupled with LC-MS/MS Detection. PMC, NIH.
- Analysis of Organophosphorus Compounds by GC/MS. cromlab-instruments.es.
- Challenges in the Analyses of Organophosph
- An Overview: Organophosphate Flame Retardants in the Atmosphere. Aerosol and Air Quality Research.

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Sources

- [1. Analysis and Occurrence of Organophosphate Esters in Meats and Fish Consumed in the United States - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. aaqr.org \[aaqr.org\]](#)

- [4. cemcontenttype.s3.amazonaws.com \[cemcontenttype.s3.amazonaws.com\]](#)
- [5. chromatographyonline.com \[chromatographyonline.com\]](#)
- [6. analiticaweb.com.br \[analiticaweb.com.br\]](#)
- [7. documents.thermofisher.com \[documents.thermofisher.com\]](#)
- [8. documents.thermofisher.com \[documents.thermofisher.com\]](#)
- [9. epa.gov \[epa.gov\]](#)
- [10. 19january2017snapshot.epa.gov \[19january2017snapshot.epa.gov\]](#)
- [11. Method 3545A \(SW-846\): Pressurized Fluid Extraction \(PFE\) | Homeland Security Research | US EPA \[19january2017snapshot.epa.gov\]](#)
- [12. epa.gov \[epa.gov\]](#)
- [13. amptius.com \[amptius.com\]](#)
- [14. documents.thermofisher.com \[documents.thermofisher.com\]](#)
- [15. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
- [16. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
- [17. Determination of 15 Organophosphate Ester Flame Retardants in Soils and Sediments by Gas Chromatography-Mass Spectrometry with Accelerated Solvent Extraction \[ykcs.ac.cn\]](#)
- [18. lcms.cz \[lcms.cz\]](#)
- [19. lib3.dss.go.th \[lib3.dss.go.th\]](#)
- [20. Development and validation of the LC-MS/MS method based on self-made purification column for simultaneous determination of novel organophosphate esters in rice-based products - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [21. Fast and Environment-Friendly GC-MS Method for Eleven Organophosphorus Flame Retardants in Indoor Air, Dust, and Skin Wipes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [22. cromlab-instruments.es \[cromlab-instruments.es\]](#)
- [23. Determination of Organophosphorus Esters in Fall Protection Equipment by Accelerated Solvent Extraction and Solid-Phase Extraction Coupled with LC-MS/MS Detection - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [24. pendidikankimia.walisongo.ac.id \[pendidikankimia.walisongo.ac.id\]](#)
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